

# Amidoflumet: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Amidoflumet**

Cat. No.: **B1277874**

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## Introduction

**Amidoflumet** is a trifluoromethanesulfonanilide insecticide and acaricide developed for the control of house dust mites.<sup>[1]</sup> This technical guide provides a comprehensive overview of its chemical identity, properties, and available experimental data to support further research and development.

## Chemical Identity and Synonyms

The systematic IUPAC name for **Amidoflumet** is methyl 5-chloro-2-{{[(trifluoromethyl)sulfonyl]amino}benzoate}.<sup>[2]</sup> It is also known by several synonyms, which are crucial for comprehensive literature searches and material sourcing.

Table 1: IUPAC Name and Synonyms of **Amidoflumet**

Type	Name
IUPAC Name	methyl 5-chloro-2- {[(trifluoromethyl)sulfonyl]amino}benzoate
Synonym	5-Chloro-2- {[(trifluoromethyl)sulfonyl]amino}benzoic acid methyl ester
Synonym	Methyl 5-chloro-2- (trifluoromethylsulfonylamino)benzoate
Synonym	Amidoflumet [ISO, JAN]
CAS Number	84466-05-7

## Physicochemical and Quantitative Data

**Amidoflumet** is a pale yellow to white crystalline powder.<sup>[3]</sup> It exhibits good solubility in polar organic solvents such as N,N-dimethylformamide, acetonitrile, and methanol, but has poor solubility in water.<sup>[3]</sup> A summary of its key quantitative properties is presented below.

Table 2: Physicochemical Properties of **Amidoflumet**

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>7</sub> ClF <sub>3</sub> NO <sub>4</sub> S	[3][4]
Molecular Weight	317.67 g/mol	[3][4]
Appearance	Pale yellow to white crystalline powder	[3]
Melting Point	81 - 85 °C	[3]
Acid Dissociation Constant (pKa)	~3.8	[3]
Vapor Pressure	~1.51 x 10 <sup>-1</sup> Pa (Gas saturation method)	[3]

## Experimental Protocols

Detailed experimental protocols for the synthesis and biological evaluation of **Amidoflumet** are not extensively available in peer-reviewed literature. However, based on existing documentation, the following outlines can be inferred.

### Synthesis of Amidoflumet

A definitive, step-by-step synthesis protocol for **Amidoflumet** is not publicly detailed. However, the general synthesis of related trifluoromethanesulfonanilide compounds involves the reaction of a substituted aniline with trifluoromethanesulfonyl chloride or a related trifluoromethanesulfonylating agent. For **Amidoflumet**, this would conceptually involve the reaction of methyl 2-amino-5-chlorobenzoate with a trifluoromethanesulfonylating agent.

### Miticidal Activity Assay (Conceptual)

The miticidal activity of **Amidoflumet** has been evaluated against various house dust mites, including *Dermatophagooides farinae*, *Tyrophagus putrescentiae*, and *Chelacaropsis moorei*. A common method for assessing miticidal activity is the filter paper contact method.

- Preparation of Test Substance: **Amidoflumet** is dissolved in a suitable solvent (e.g., acetone) to prepare a stock solution of a specific concentration.
- Treatment of Filter Paper: A defined volume of the test solution is uniformly applied to a filter paper disc and the solvent is allowed to evaporate completely.
- Introduction of Mites: A known number of adult mites are released onto the treated filter paper.
- Incubation: The filter paper with the mites is placed in a controlled environment (e.g., specific temperature and humidity) for a set duration.
- Mortality Assessment: After the incubation period, the number of dead and live mites is counted under a microscope to determine the mortality rate.

### Mechanism of Action

The precise biochemical mechanism of action for **Amidoflumet** is currently reported as unknown.<sup>[1]</sup> This represents a significant area for future research to understand its specific molecular targets within the mite nervous system or other physiological pathways.

## Visualizations

### Logical Workflow for Amidoflumet Discovery and Evaluation

The following diagram illustrates the logical progression from compound synthesis to efficacy testing as can be inferred from the available literature.



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Caption: Logical workflow for the synthesis and miticidal evaluation of **Amidoflumet**.

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## References

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